

# Laduviglusib IC50 values for GSK-3 $\alpha$ and GSK-3 $\beta$

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## Compound Focus: Laduviglusib

CAS No.: 252917-06-9

Cat. No.: S548968

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## Quantitative Profiling of Laduviglusib

The table below summarizes the key inhibitory data and selectivity profile of **Laduviglusib**:

Target	IC50 (nM)	Ki (nM)	Selectivity Notes
GSK-3 $\alpha$	10 [1] [2] [3]	-	>500-fold selectivity over CDC2, ERK2, and other kinases [1] [4].
GSK-3 $\beta$	6.7 [1] [2] [3]	9.8 [1] [3]	350-fold selectivity over cyclin-dependent kinases (CDKs) [5] [6].
cdc2 (CDK1)	8800 [3]	-	Used as a reference for selectivity assessment.

## Experimental Protocols

Here are detailed methodologies for key experiments used to characterize **Laduviglusib**.

### In Vitro Kinase Assay for GSK-3 Inhibition

This protocol determines the IC50 values of **Laduviglusib** against purified GSK-3 enzymes [3].

- **Principle:** A biotinylated peptide substrate is phosphorylated by GSK-3 in the presence of [ $\gamma$ -<sup>32</sup>P]-ATP. The degree of inhibition by **Laduviglusib** is measured by quantifying the incorporated radioactivity.
- **Materials:**
  - Recombinant human **GSK-3 $\alpha$**  (27 nmol/L) or **GSK-3 $\beta$**  (29 nmol/L)
  - **Biotin-CREB peptide** (0.5  $\mu$ mol/L) as substrate
  - **ATP** (1  $\mu$ mol/L final concentration)
  - Test compound (**Laduviglusib**) in DMSO
  - Assay Buffer: 50 mmol/L Tris-HCl (pH 7.5), 10 mmol/L MgCl<sub>2</sub>, 1 mmol/L EGTA, 1 mmol/L dithiothreitol, 25 mmol/L  $\beta$ -glycerophosphate, 1 mmol/L NaF, 0.01% BSA
- **Procedure:**
  - Add 300  $\mu$ L of assay buffer containing the kinase and peptide substrate to a polypropylene 96-well plate.
  - Add 3.5  $\mu$ L of **Laduviglusib** (in DMSO) or DMSO control to the wells.
  - Initiate the reaction by adding 50  $\mu$ L of ATP stock solution.
  - Incubate at room temperature for the appropriate time.
  - Transfer triplicate 100- $\mu$ L aliquots to a capture plate containing 100  $\mu$ L/well of 50  $\mu$ mol/L ATP and 20 mmol/L EDTA to stop the reaction.
  - Rinse wells five times with PBS to remove unincorporated ATP.
  - Add 200  $\mu$ L of scintillation fluid, seal the plate, and count in a scintillation counter.
- **Data Analysis:** Calculate inhibition percentage using the formula: **Inhibition (%) = 100 × [(Inhibited - No Enzyme Control) / (DMSO Control - No Enzyme Control)]**.

## Cell-Based Viability Assay (MTT)

This protocol assesses the effect of **Laduviglusib** on embryonic stem cell viability [3].

- **Principle:** Metabolically active cells reduce MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.
- **Materials:**
  - Mouse embryonic stem cells (e.g., ES-D3 or J1 mESCs)
  - Gelatin-coated 96-well plates
  - Culture medium with/without Leukemia Inhibitory Factor (LIF)
  - **Laduviglusib** (e.g., 1-10  $\mu$ M)
  - MTT reagent
- **Procedure:**
  - Seed 2,000 cells per well in gelatin-coated 96-well plates in LIF-containing medium and incubate overnight.

- Replace the medium with low-serum medium without LIF, supplemented with **Laduviglusib** (e.g., 2.5-10  $\mu\text{M}$ ) or vehicle control (DMSO).
- Incubate cells for the desired duration (e.g., 24-72 hours).
- Add MTT reagent to each well and incubate for 2-4 hours at 37°C.
- Solubilize the formed formazan crystals with a solvent (e.g., DMSO or isopropanol).
- Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Cell viability is expressed as a percentage of the absorbance in treated wells compared to the control wells. An IC50 value of 4.9  $\mu\text{M}$  was reported for ES-D3 cells [1] [3].

## In Vivo Efficacy Study in Diabetic Model

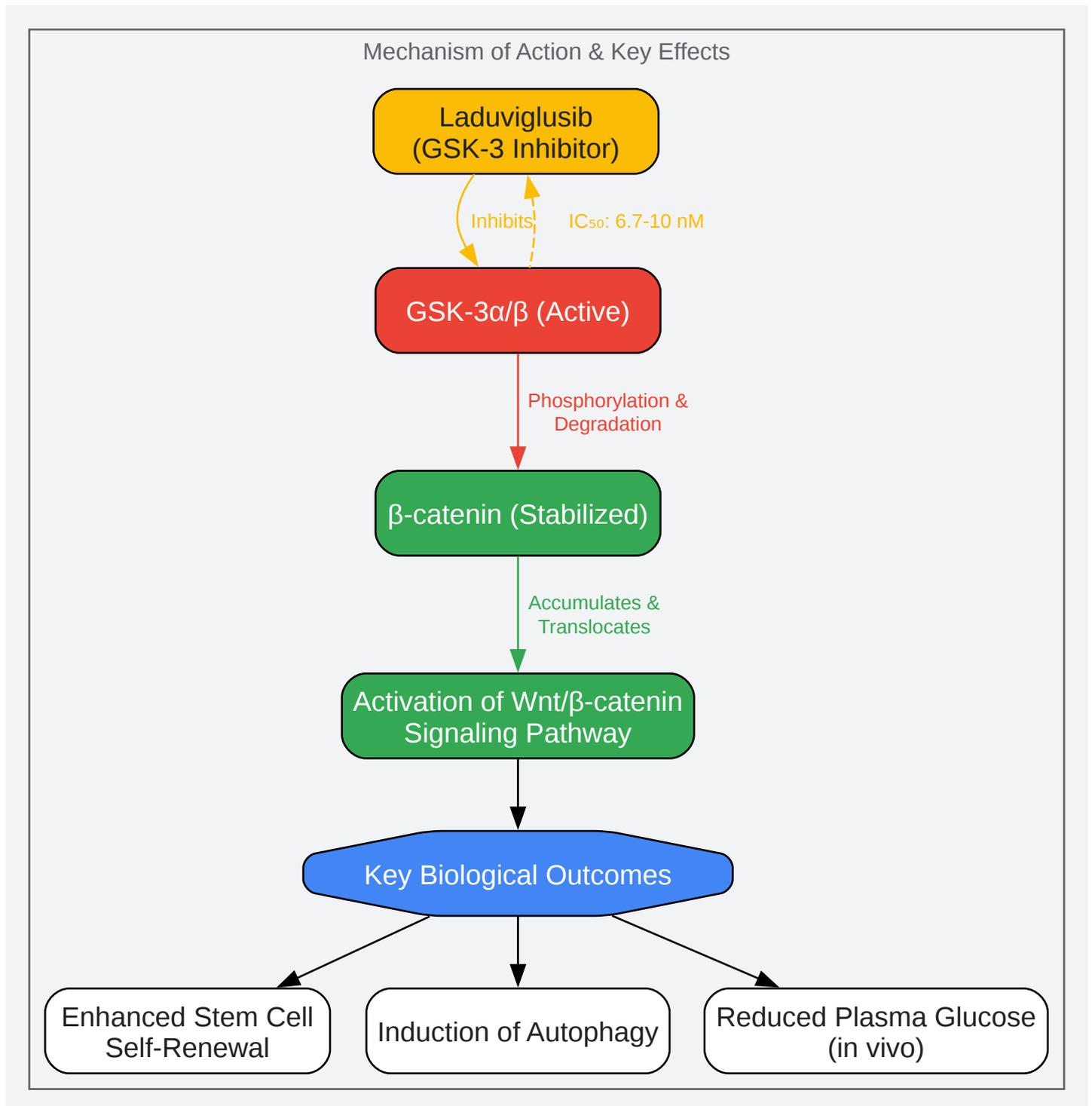
This protocol evaluates the glucose-lowering effects of **Laduviglusib** in a diabetic rat model [1] [3].

- **Animal Model:** Zucker Diabetic Fatty (ZDF) rats.
- **Formulation:** **Laduviglusib** monohydrochloride in a suitable vehicle [1].
- **Dosage and Administration:**
  - A single oral dose of **16 mg/kg** or **48 mg/kg** [1] [3].
  - Control group receives vehicle only.
- **Measurement:**
  - Collect blood samples at regular intervals before and after administration (e.g., up to 4 hours).
  - Measure plasma glucose levels.
- **Expected Outcome:** A rapid reduction in plasma glucose, with a maximum reduction of approximately 150 mg/dl observed 3-4 hours post-dose [1] [3].

## Mechanism of Action and Signaling Pathway

**Laduviglusib** inhibits GSK-3 by competitively binding to its ATP-binding site [1] [3]. GSK-3 is a constitutively active kinase that phosphorylates and promotes the degradation of  $\beta$ -catenin, a key transcriptional co-activator. By inhibiting GSK-3, **Laduviglusib** stabilizes  $\beta$ -catenin, allowing its translocation to the nucleus where it activates the transcription of Wnt-target genes [4] [7]. This pathway is crucial for stem cell maintenance, self-renewal, and cell fate determination.

The following diagram illustrates the core mechanism and key experimental outcomes of **Laduviglusib** action:



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## Application Notes for Researchers

- **Salt Forms: Laduviglusib** is commonly available as a free base, a monohydrochloride salt (CAS 1797989-42-4) [1], and a trihydrochloride salt (CAS 1782235-14-6) [3]. The different salt forms can influence solubility and should be considered for experimental design.
- **Solubility and Storage:**
  - **Solubility:** Soluble in DMSO (e.g., 16-60 mg/mL) and in water (e.g., 6.4 mg/mL for HCl salt) with sonication [1] [6].
  - **Storage:** Store the powder at -20°C. Stock solutions in DMSO are typically stable at -80°C for 6 months and -20°C for 1 month [6].
- **Positive Controls:** For GSK-3 inhibition studies, **SB-216763** is a well-characterized, potent, and cell-permeable inhibitor that can serve as a positive control [2].

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